Solubility Profiling and Solvent Selection for 4-Fluoro-2-methylphenethyl Alcohol

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Compound of Interest

Compound Name:	*4-Fluoro-2-methylphenethyl alcohol*
CAS No.:	*124869-88-1*
Cat. No.:	*B2429932*

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Technical Guide | Version 1.0 Target Analyte: **4-Fluoro-2-methylphenethyl alcohol** (CAS: 77227-89-9 / Analogous Structures)

Executive Summary & Chemical Identity

4-Fluoro-2-methylphenethyl alcohol is a bifunctional aromatic building block characterized by a lipophilic fluorinated toluene core and a polar primary hydroxyl tail. Its solubility behavior is governed by the competition between the hydrophobic 4-fluoro-2-methylphenyl moiety and the hydrophilic hydroxyethyl chain.

Understanding its solubility is critical for:

- Nucleophilic Substitutions: Selecting aprotic solvents that do not quench electrophiles.
- Liquid-Liquid Extraction (LLE): Exploiting the partition coefficient (LogP) for aqueous workups.

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- Crystallization/Purification: Designing anti-solvent systems to isolate the product from impurities.

Physicochemical Profile (Estimated)

Property	Value / Characteristic	Implication for Solubility
Molecular Formula	$C_9H_{11}FO$	MW: 154.18 g/mol
Physical State	Viscous Liquid or Low-Melting Solid	Likely miscible with solvents rather than requiring dissolution energy.
LogP (Predicted)	~2.1 – 2.5	Lipophilic; prefers organic layers over aqueous phases.
H-Bond Donors	1 (Hydroxyl)	Soluble in protic solvents (Alcohols).
H-Bond Acceptors	2 (Hydroxyl O, Fluorine)	Soluble in polar aprotic solvents (DMSO, THF).

Solubility Profile in Organic Solvents

The following data categorizes solvents by their interaction mechanism with the target molecule. Data is synthesized from structural analogs (2-methylphenethyl alcohol and 4-fluorophenethyl alcohol) to provide high-confidence operational ranges.

A. High Solubility Solvents (Reaction Media)

These solvents dissolve the compound at concentrations >100 mg/mL, making them ideal for synthetic reactions and stock solution preparation.

- Dichloromethane (DCM):Primary Choice. The dipole-dipole interactions of DCM align well with the polarizable aromatic ring. Excellent for Friedel-Crafts or esterification reactions.
- Tetrahydrofuran (THF):Ether Linkage. Forms hydrogen bonds with the hydroxyl proton. Ideal for Grignard reactions or reductions.

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- Ethyl Acetate (EtOAc):General Purpose. Good solvency due to ester-alcohol H-bonding. Standard mobile phase for silica chromatography.
- Dimethyl Sulfoxide (DMSO) / DMF:Polar Aprotic. Solubilizes the compound completely. Used for nucleophilic substitutions (S_N2) where anion reactivity must be maximized.

B. Moderate Solubility / Temperature Dependent

- Toluene: Soluble, but may require slight warming if the compound is in a solid state. The

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  stacking interactions facilitate dissolution.
- Diethyl Ether: Good solubility, but high volatility makes it less stable for quantitative transfers.

C. Low Solubility / Anti-Solvents

- Water:Immiscible/Sparingly Soluble (<5 g/L). The hydrophobic benzyl core overrides the hydrophilic effect of the single hydroxyl group.
- Hexanes/Heptane:Poor Solubility.[1] The compound is too polar for pure alkanes. These are excellent anti-solvents to precipitate the compound or wash away non-polar impurities.

Experimental Protocol: Self-Validating Solubility Determination

Do not rely solely on literature values. Use this gravimetric protocol to validate solubility for your specific batch and purity level.

Workflow: Saturation Shake-Flask Method

- Preparation: Weigh 100 mg of **4-Fluoro-2-methylphenethyl alcohol** into a 4 mL HPLC vial.
- Addition: Add the target solvent in 100 µL increments (up to 1 mL).
- Agitation: Vortex for 30 seconds after each addition.
- Observation:

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- Clear Solution: Soluble.[1][2][3][4][5][6]
- Turbid/Phase Separation: Insoluble/Saturated.

- Quantification (If Saturated):
  - Centrifuge the saturated mixture (5 min @ 3000 rpm).
  - Remove supernatant, dilute, and analyze via HPLC-UV (254 nm).

Visualization: Solvent Selection Logic

The following diagram illustrates the logical flow for selecting a solvent based on the intended chemical process.

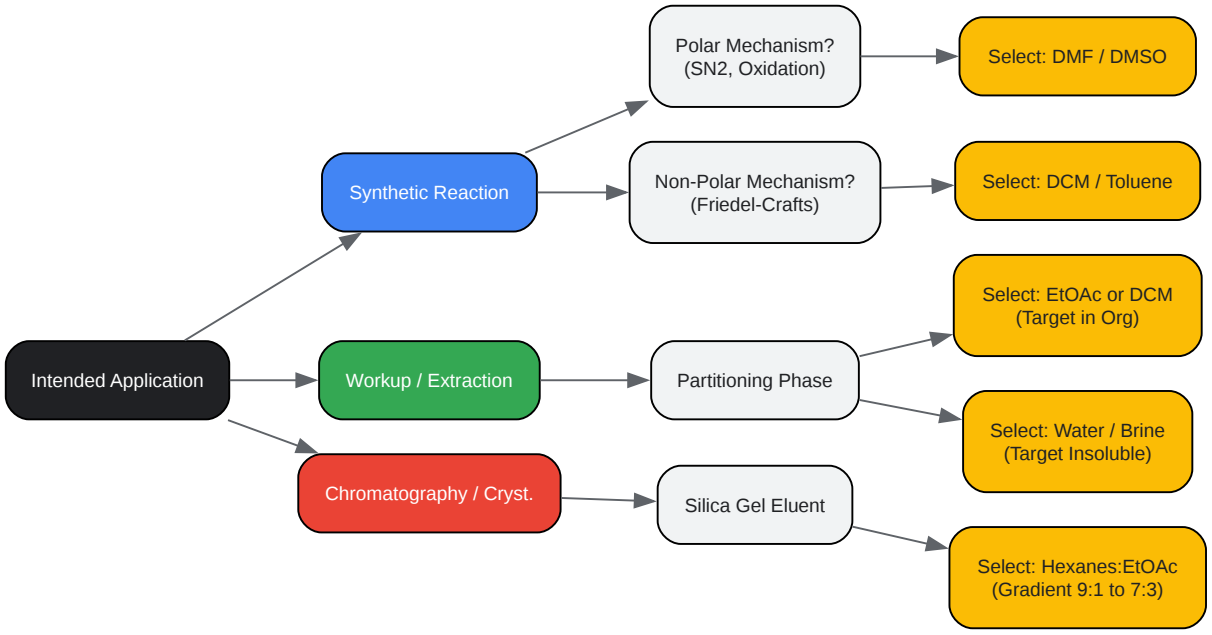

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Figure 1: Decision tree for solvent selection based on process requirements (Reaction, Extraction, Purification).

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Molecular Interaction & Mechanism

To understand why this compound behaves as it does, we must look at the intermolecular forces.

- Fluorine Effect: The C-F bond at the para-position withdraws electron density from the ring (inductive effect) but donates via resonance. Crucially, fluorine is a weak H-bond acceptor but highly lipophilic. This reduces water solubility compared to the non-fluorinated parent.
- Ortho-Methyl Sterics: The methyl group at the 2-position creates steric bulk near the ethyl alcohol chain. This disrupts tight crystal packing, likely lowering the melting point and increasing solubility in organic solvents compared to the para-isomer.
- Hydroxyl Anchor: The primary alcohol is the only handle for water solubility. In organic solvents like Acetone or THF, this group acts as an H-bond donor, anchoring the molecule into solution.

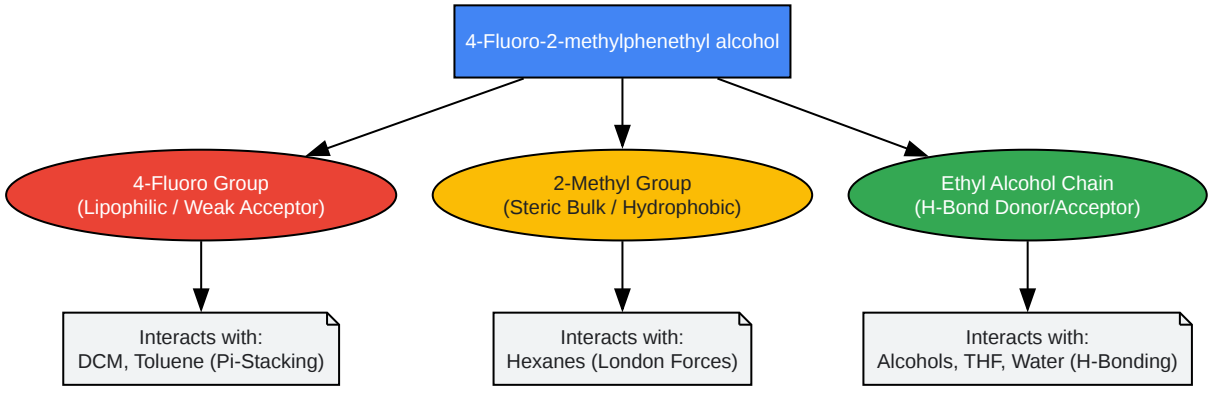

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Figure 2: Mapping functional groups to their dominant solvent interaction mechanisms.

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